

Armepavine stock solution preparation and storage conditions

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Compound of Interest

Compound Name: **Armepavine**

Cat. No.: **B10780532**

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Application Notes and Protocols: Armepavine Stock Solution

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **Armepavine** stock solutions, ensuring solution integrity and reproducibility in experimental settings.

Armepavine Properties

Armepavine is a benzylisoquinoline alkaloid with demonstrated immunosuppressive and antifibrotic effects. Accurate preparation and storage of stock solutions are critical for reliable in vitro and in vivo studies.

Solubility and Stock Solution Concentrations

Proper dissolution is key to preparing a homogenous stock solution. The following table summarizes the recommended solvents and concentrations for **Armepavine**.

Solvent/Vehicle	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	10 mM	Sonication is recommended
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline (for in vivo use)	1 mg/mL (3.19 mM)	Sonication is recommended

Data compiled from supplier information.[\[1\]](#)

Storage and Stability

To maintain the stability and activity of **Armepavine**, adhere to the following storage conditions.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Keep away from direct sunlight. [1]
In Solvent	-80°C	Up to 1 year	
In Solvent (Short-term)	0 - 4°C	Days to weeks	Store in a dry, dark place. [2]
In Solvent (Long-term)	-20°C	Months to years	Store in a dry, dark place. [2]

Armepavine is stable for several weeks during standard shipping at ambient temperatures.[\[2\]](#)

Experimental Protocol: Preparation of a 10 mM Armepavine Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Armepavine** in DMSO.

Materials:

- **Armepavine** powder (Molecular Weight: 313.40 g/mol)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Analytical balance
- Spatula
- Vortex mixer
- Sonicator (water bath)
- Pipettors and sterile filter tips

Procedure:

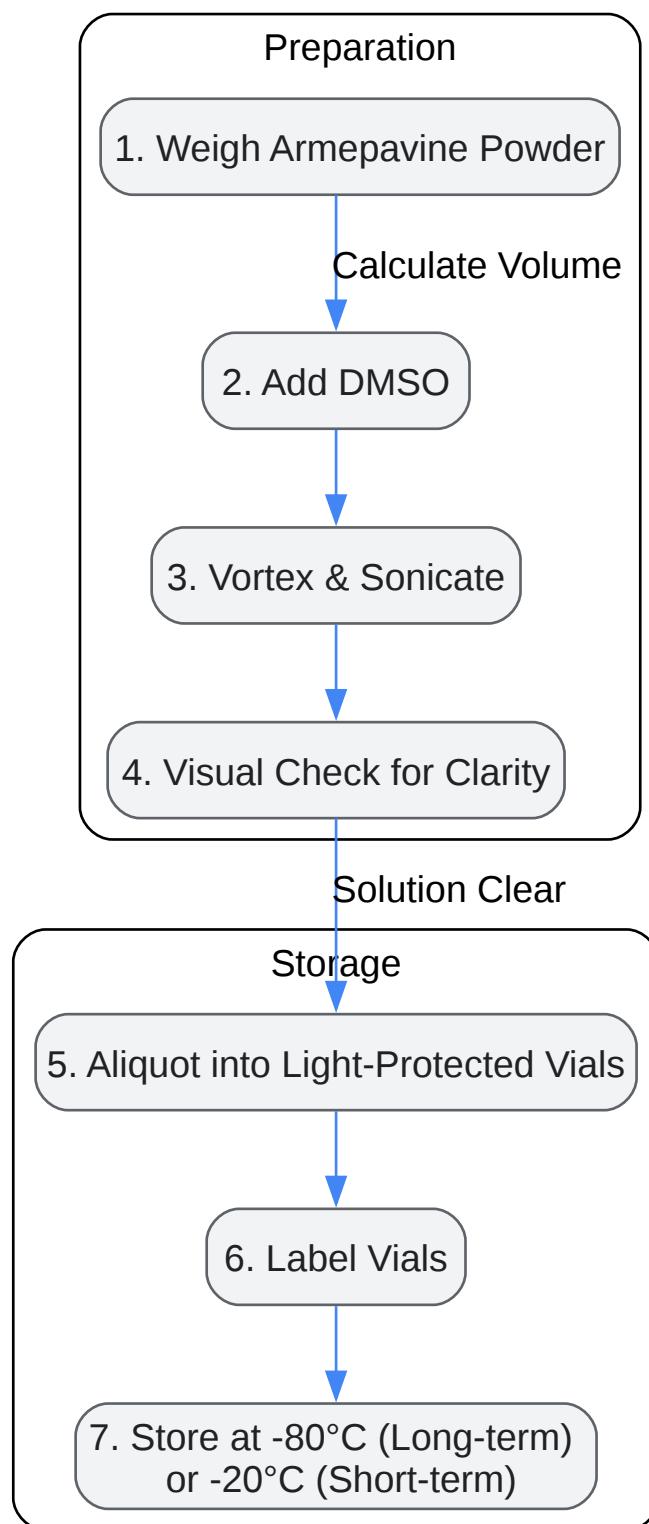
- Pre-handling: Before opening, bring the vial of **Armeepavine** powder to room temperature to prevent condensation.
- Weighing: Tare a sterile, pre-weighed microcentrifuge tube or vial on an analytical balance. Carefully weigh the desired amount of **Armeepavine** powder.
 - Calculation Example: To prepare 1 mL of a 10 mM stock solution, you will need:
 - $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 313.40 \text{ g/mol} = 0.003134 \text{ g} = 3.134 \text{ mg}$
- Dissolution:
 - Add the appropriate volume of DMSO to the vial containing the **Armeepavine** powder.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
- Sonication: If the compound is not fully dissolved after vortexing, place the vial in a water bath sonicator for 10-30 minutes, or until the solution is clear.^{[1][3]} Gentle warming to 37°C can also aid dissolution if the compound's properties permit.^[3]
- Final Check: Visually inspect the solution to ensure that all solid material has completely dissolved.

- Aliquoting and Storage:

- Dispense the stock solution into single-use aliquots in sterile, clearly labeled amber vials or tubes wrapped in foil to protect from light.[3]
- Label each aliquot with the compound name (**Armepavine**), concentration (10 mM), solvent (DMSO), preparation date, and your initials.
- For long-term storage, place the aliquots at -80°C.[1] For short-term use, store at -20°C.[2]

Visual Workflows and Pathways

Diagram 1: **Armepavine** Stock Solution Workflow

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Caption: Workflow for preparing and storing **Armeepavine** stock solution.

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References

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